Strategic Purity Profiling of 5-Bromo-2-iodonicotinic Acid

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Compound of Interest

Compound Name:	*5-Bromo-2-iodonicotinicAcid*
Cat. No.:	*B12273562*

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Executive Summary

5-Bromo-2-iodonicotinic acid (CAS: 29312-99-0) is a high-value heterocyclic scaffold, critical in the synthesis of complex pharmaceutical ingredients via Suzuki-Miyaura or Sonogashira cross-coupling reactions.[1][2] Its dual-halogenated motif offers orthogonal reactivity—the 2-iodo position is highly labile for initial coupling, while the 5-bromo position remains available for subsequent functionalization.[1][2]

However, this chemical versatility presents a severe analytical challenge. Impurities such as regioisomers (e.g., 5-bromo-6-iodo analogs), mono-halogenated precursors, or de-halogenated byproducts can competitively inhibit catalytic cycles, leading to catastrophic yield losses in downstream GMP manufacturing.[1][2]

This guide moves beyond standard "Certificate of Analysis" testing. It outlines a Strategic Purity Profiling protocol, synthesizing Reversed-Phase HPLC (RP-HPLC) for impurity segregation and Quantitative NMR (qNMR) for absolute mass balance assignment.[1]

Part 1: The Analytical Challenge & Strategy

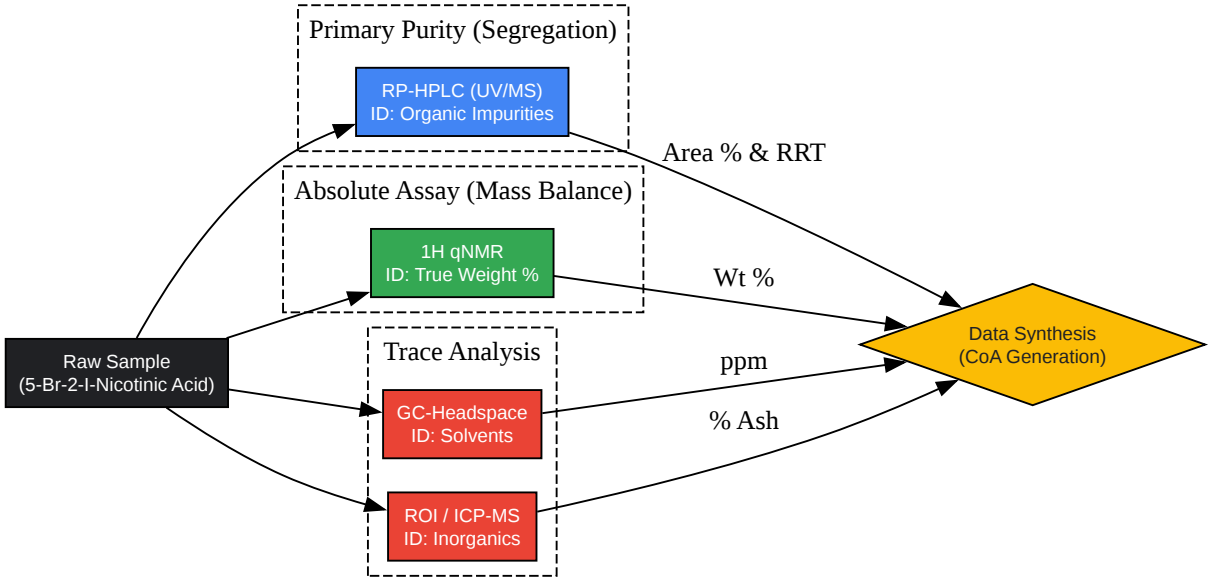
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The primary failure mode in analyzing halogenated nicotinic acids is the assumption that "Area %" by HPLC equals "Weight %" purity.[2] This is rarely true due to:

- Response Factor Disparity: De-halogenated impurities often have significantly different UV extinction coefficients than the parent molecule.
- Inorganic Load: The synthesis often involves metal-halogen exchange or Sandmeyer-type reactions, leaving residual inorganic salts that are invisible to UV detection.[1]
- Isomeric Complexity: The pyridine ring electron deficiency makes separation of positional isomers difficult on standard C18 phases without specific pH control.

Analytical Workflow Diagram

The following logic flow illustrates the multi-modal approach required to validate this material.



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Figure 1: Integrated Analytical Workflow ensuring orthogonality between segregation (HPLC) and quantification (qNMR).

Part 2: Primary Purity Assay (RP-HPLC)

Scientific Rationale

5-Bromo-2-iodonicotinic acid is an amphoteric molecule containing a basic pyridine nitrogen and an acidic carboxylic acid.[1][2]

- The Problem: At neutral pH, the carboxylic acid is ionized (COO-), while the pyridine nitrogen may be protonated depending on the pKa.[2] This zwitterionic character leads to "peak tailing" and poor retention on hydrophobic C18 columns.
- The Solution: We must suppress the ionization of the carboxylic acid to increase retention and hydrophobic interaction.[2] A mobile phase pH of ~2.5 is ideal.[1] This keeps the acid protonated (neutral) and ensures the pyridine nitrogen is protonated (positive), allowing for ion-pairing or simple distinct elution.

Detailed Protocol

Instrument: HPLC with DAD (Diode Array Detector) or MS (Mass Spec) compatible.

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Parameter	Specification	Causality / Note
Column	C18 End-capped (e.g., Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 µm	End-capping reduces silanol interactions with the pyridine ring, sharpening peak shape.[1][2]
Mobile Phase A	0.1% Formic Acid in Water	Acidic pH (~2.7) suppresses COO- ionization, improving retention.[1]
Mobile Phase B	Acetonitrile (HPLC Grade)	ACN is preferred over Methanol to prevent potential esterification during the run and for lower backpressure.
Flow Rate	1.0 mL/min	Standard flow for 4.6mm ID columns.
Gradient	0-2 min: 5% B (Isocratic)2-15 min: 5% -> 90% B15-20 min: 90% B	Initial hold focuses polar impurities; steep gradient elutes the lipophilic di-halogenated parent.[1][2]
Detection	UV @ 270 nm	The pyridine ring has strong absorption here; avoids solvent cutoff noise at <220 nm.[2]
Temperature	30°C	Constant temperature ensures reproducible retention times.[1]

Critical System Suitability Criteria:

- Resolution (Rs): > 1.5 between the main peak and the nearest impurity (likely the des-iodo analog).
- Tailing Factor (T): < 1.5. If T > 1.5, increase buffer strength (e.g., move to 20mM Ammonium Formate pH 3.0).

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Part 3: Absolute Purity via qNMR

Scientific Rationale

HPLC relies on reference standards. If you lack a pure standard of 5-Bromo-2-iodonicotinic acid, HPLC only gives you a ratio, not a truth.[1][2] Quantitative NMR (qNMR) provides an absolute purity value by comparing the molar response of the analyte protons to a Certified Reference Material (CRM) internal standard.

Validated qNMR Protocol

Solvent Selection: DMSO-d6 is required.[1][3][4][5] The molecule is sparingly soluble in CDCl3, and D2O would cause exchange of the carboxylic proton, complicating integration.[2]

Internal Standard (IS):Maleic Acid (TraceCERT® or equivalent).

- Why: Maleic acid has a singlet at ~6.3 ppm, which falls in a clean window away from the aromatic pyridine protons of the analyte (typically 8.0 - 9.0 ppm).[1][2]

Procedure:

- Weighing: Accurately weigh ~20 mg of the sample (

) and ~10 mg of Maleic Acid (

) into the same vial using a microbalance (precision ±0.01 mg).
- Dissolution: Add 0.7 mL DMSO-d6. Vortex until fully dissolved.
- Acquisition Parameters (Crucial):
  - Pulse Angle: 90°.
  - Relaxation Delay (d1):60 seconds. (The T1 relaxation time of aromatic protons can be long; insufficient d1 leads to under-integration and false low purity).[1]
  - Scans (ns): 16 or 32 (for Signal-to-Noise > 150).
  - Spectral Width: -2 to 14 ppm.[1]

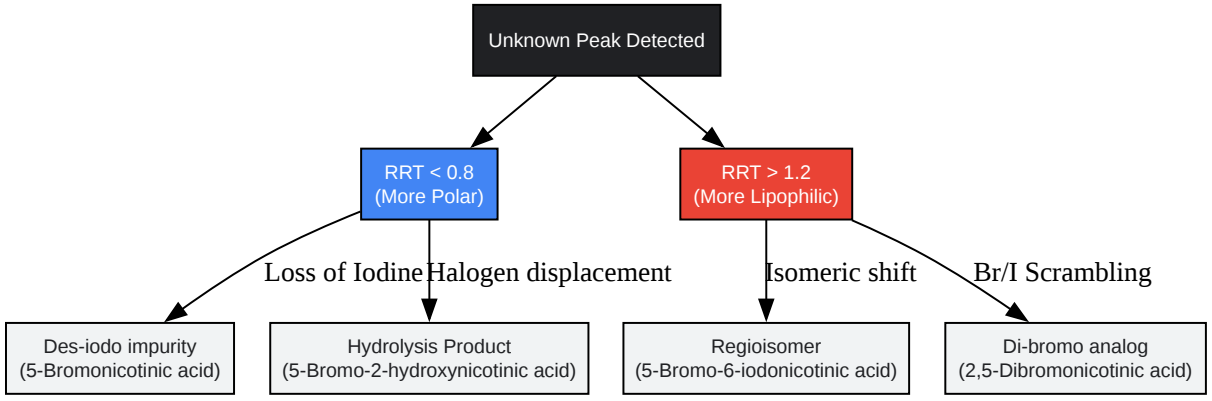
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Calculation:

- : Integral value[1][3][5]
- : Number of protons (Maleic acid = 2; Analyte = 1 for specific aromatic proton)
- : Molecular weight[1][2][6][7][8]
- : Mass weighed
- : Purity (decimal)[7][9]

Part 4: Impurity Logic & Troubleshooting

Understanding the synthesis allows us to predict specific impurities. The diagram below details the logic for identifying unknown peaks based on relative retention time (RRT).



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Figure 2: Predictive logic for identifying impurities based on HPLC retention behavior relative to the parent peak.

Part 5: Trace Analysis (Solvents & Inorganics)

While organic purity is critical for reaction stoichiometry, inorganic purity is critical for catalysis.

- Residual Solvents (GC-HS):

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- If the material was recrystallized from DMF or DMSO, these high-boiling solvents can stick to the crystal lattice.[1][2]
- Method: Headspace GC on a DB-624 column.[1] Dissolve sample in DMAc (Dimethylacetamide) to release trapped solvents.

- Inorganic Halides (Ion Chromatography):
  - Free iodide (
) or bromide (
) ions can poison Palladium catalysts in subsequent coupling steps.[1]
  - Quick Test: Dissolve 100mg in water/methanol, acidify with nitric acid, add
    . Turbidity indicates free halides.

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